Spectroscopic Elucidation of 1-Phenoxyphthalazine: A Technical Guide

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Compound of Interest

Compound Name:	*1-Phenoxyphthalazine*
CAS No.:	*100537-30-2*
Cat. No.:	*B019307*

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This guide provides an in-depth analysis of the spectroscopic data for **1-phenoxyphthalazine**, a heterocyclic compound of interest in medicinal chemistry and materials science. As direct experimental spectra for this specific molecule are not readily available in public databases, this document serves as a comprehensive, predictive guide based on established principles of spectroscopy and data from closely related phthalazine derivatives. The methodologies and interpretations presented herein are designed to equip researchers, scientists, and drug development professionals with the necessary framework for the characterization of **1-phenoxyphthalazine** and similar compounds.

Molecular Structure and Spectroscopic Overview

1-Phenoxyphthalazine possesses a core phthalazine ring system substituted with a phenoxy group at the C1 position. This structural arrangement dictates a unique electronic environment, which is reflected in its spectroscopic signatures. Understanding these signatures is paramount for confirming its identity, assessing its purity, and elucidating its role in various chemical and biological processes.

Molecular Structure of **1-Phenoxyphthalazine**

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Caption: Molecular structure of **1-Phenoxyphthalazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules. For **1-phenoxyphthalazine**, both ^{1}H and ^{13}C NMR will provide critical information regarding the proton and carbon environments, respectively.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **1-phenoxyphthalazine** is expected to exhibit distinct signals for the protons on the phthalazine core and the phenoxy substituent. The chemical shifts will be influenced by the electronegativity of the nitrogen atoms and the phenoxy group, as well as anisotropic effects from the aromatic rings.

Table 1: Predicted ^{1}H NMR Spectral Data for **1-Phenoxyphthalazine**

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.3 - 8.1	m	1H	H-4
~8.0 - 7.8	m	3H	H-5, H-8, H-Ar (phenoxy)
~7.6 - 7.4	m	2H	H-6, H-7
~7.3 - 7.1	m	3H	H-Ar (phenoxy)

Note: Predicted values are based on data from related phthalazine derivatives and general ^{1}H NMR chemical shift ranges.[1][2][3] Actual values may vary depending on the solvent and experimental conditions.

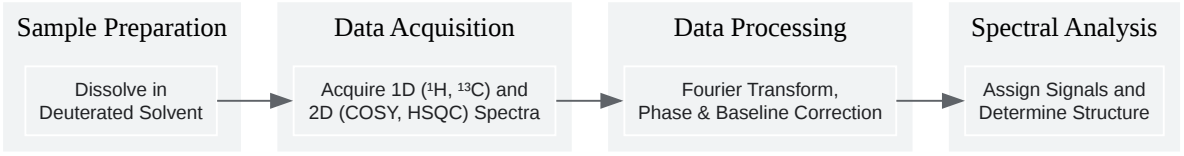
- Sample Preparation: Dissolve approximately 5-10 mg of **1-phenoxyphthalazine** in 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Instrumentation: Utilize a high-resolution NMR spectrometer, such as a Bruker Avance 400 MHz or higher.[4]

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- Acquisition Parameters:
  - Pulse Program: A standard 90° pulse experiment.
  - Spectral Width: 0-12 ppm.
  - Acquisition Time: 3-4 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 16-64, depending on sample concentration.
  - Temperature: 298 K.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction. Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

The aromatic region of the spectrum will be complex due to the overlapping signals of the phthalazine and phenoxy protons. The protons on the phthalazine ring (H-4, H-5, H-6, H-7, and H-8) are expected to appear as multiplets due to spin-spin coupling. The protons of the phenoxy group will also resonate in the aromatic region, with their chemical shifts influenced by the electron-donating oxygen atom. Two-dimensional NMR techniques, such as COSY and HSQC, would be invaluable for unambiguous assignment of these protons.

Workflow for NMR Analysis



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Caption: A generalized workflow for NMR-based structural elucidation.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide a count of the unique carbon atoms in the molecule and information about their chemical environment.

Table 2: Predicted ^{13}C NMR Spectral Data for **1-Phenoxyphthalazine**

Chemical Shift (δ, ppm)	Assignment
~160 - 155	C1
~155 - 150	C-O (phenoxy)
~140 - 120	Aromatic C (Phthalazine & Phenoxy)
~120 - 115	Aromatic C (Phthalazine & Phenoxy)

Note: Predicted values are based on data from related phthalazine derivatives and general ^{13}C NMR chemical shift ranges.[5][6] Actual values may vary depending on the solvent and experimental conditions.

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: A high-resolution NMR spectrometer (400 MHz or higher) equipped with a broadband probe.[4]
- Acquisition Parameters:
  - Pulse Program: A standard proton-decoupled pulse sequence.
  - Spectral Width: 0-200 ppm.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 1024 or more, due to the low natural abundance of ^{13}C.
  - Temperature: 298 K.

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- Data Processing: Similar to ^{1}H NMR, with referencing to the deuterated solvent signal.

The spectrum is expected to show signals for all the carbon atoms in the molecule. The carbon atom attached to the phenoxy group (C1) will be significantly downfield due to the electronegativity of the oxygen and nitrogen atoms. The remaining aromatic carbons will resonate in the typical range of 120-140 ppm. DEPT (Distortionless Enhancement by Polarization Transfer) experiments would be beneficial to differentiate between CH, CH_2, and quaternary carbons.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is crucial for confirming its identity.

Table 3: Predicted Mass Spectrometry Data for **1-Phenoxyphthalazine**

m/z	Interpretation
222.08	$[M]^+$ (Molecular Ion)
129.05	$[M - C_6H_5O]^+$
77.04	$[C_6H_5]^+$

Note: The molecular formula of **1-phenoxyphthalazine** is $C_{14}H_{10}N_2O$, with a monoisotopic mass of 222.0793 g/mol .

- Sample Introduction: Introduce a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or coupled to a liquid chromatograph (LC-MS).
- Ionization Technique: Electrospray ionization (ESI) in positive ion mode is a suitable technique for this type of molecule.
- Mass Analyzer: A high-resolution mass analyzer, such as a time-of-flight (TOF) or Orbitrap, will provide accurate mass measurements.

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- Data Acquisition: Acquire the full scan mass spectrum over a relevant m/z range (e.g., 50-500).

The mass spectrum should show a prominent molecular ion peak at m/z 222.08, corresponding to the molecular weight of **1-phenoxyphthalazine**.[7] Key fragmentation pathways would likely involve the cleavage of the ether linkage, leading to fragments corresponding to the phthalazine cation (m/z 129.05) and the phenoxy radical, which could further fragment to a phenyl cation (m/z 77.04).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Table 4: Predicted IR Absorption Bands for **1-Phenoxyphthalazine**

Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H stretch
1650 - 1550	Strong	C=N and C=C stretching (aromatic rings)
1250 - 1200	Strong	Aryl-O-C asymmetric stretch
1050 - 1000	Medium	Aryl-O-C symmetric stretch
900 - 675	Strong	Aromatic C-H out-of-plane bending

Note: Predicted values are based on characteristic IR absorption frequencies for aromatic ethers and heterocyclic compounds.[8][9][10]

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the solid sample with dry KBr powder and pressing it into a thin disk. Alternatively, acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.

- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.[11]

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- Data Acquisition: Scan the sample over the mid-IR range (4000-400 cm^{-1}).
- Data Processing: Perform a background subtraction and present the data as a plot of transmittance versus wavenumber.

The IR spectrum will be characterized by absorptions typical for aromatic compounds, including C-H stretching above 3000 cm^{-1} and C=C in-ring stretching vibrations. The most diagnostic peaks will be the strong C-O stretching bands of the aryl ether linkage, expected around 1250-1200 cm^{-1} and 1050-1000 cm^{-1}. The C=N stretching of the phthalazine ring will likely overlap with the aromatic C=C stretching bands.[12]

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